

# Operational Disposal Guide: (Z,E)-alpha-Farnesene

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## Compound of Interest

Compound Name: (Z,E)-alpha-Farnesene

CAS No.: 26560-14-5

Cat. No.: B1235663

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## Part 1: Executive Hazard Assessment

Do not treat this substance as a standard organic solvent. While **(Z,E)-alpha-Farnesene** (CAS: 26560-14-5 or generic 502-61-4) is often categorized simply as a terpene, its disposal profile is governed by two critical factors often overlooked in general safety data sheets (SDS): Autoxidation and Aquatic Toxicity.<sup>[1][2]</sup>

As a Senior Scientist, I must emphasize that terpenes are "hidden" peroxide formers. Upon exposure to air and light, alpha-farnesene autoxidizes to form allylic hydroperoxides. While rarely as shock-sensitive as ether peroxides, these reaction products can polymerize exothermically or sensitize the skin violently.

## Key Physical & Waste Properties

Property	Value / Status	Operational Implication
Flash Point	~50°C - 110°C (Varies by purity/isomer)	Treat as Flammable (D001) if <60°C. Treat as Combustible if >60°C.
Water Solubility	Insoluble	Zero Drain Disposal. Must be collected as organic waste.[1][2]
Reactivity	Peroxide Former (Class D/Secondary)	Mandatory Testing required if container is old/expired.[1][2][3]
Ecotoxicity	Category 1 (Very Toxic)	Environmental release is a reportable spill event.[1][2]
RCRA Code	D001 (Ignitable) or Non-Regulated Organic	Depends on flash point; default to D001 for mixed waste streams.[1][2]

## Part 2: Pre-Disposal Stabilization (The "Scientist's Check")

**CRITICAL:** Before moving the container to waste storage, determine the age and condition of the material.

### 1. The Visual Inspection

- **Crystal Formation:** If you see crystals around the cap or in the liquid, STOP.[4] Do not open. This indicates high peroxide concentration.[2] Contact your High-Hazard Emergency Team immediately.
- **Viscosity Change:** Thickening indicates polymerization; treat as high-hazard waste.

### 2. The Peroxide Test (For containers >6 months old) Use standard starch-iodide strips.

- < 20 ppm: Safe for standard organic waste disposal.

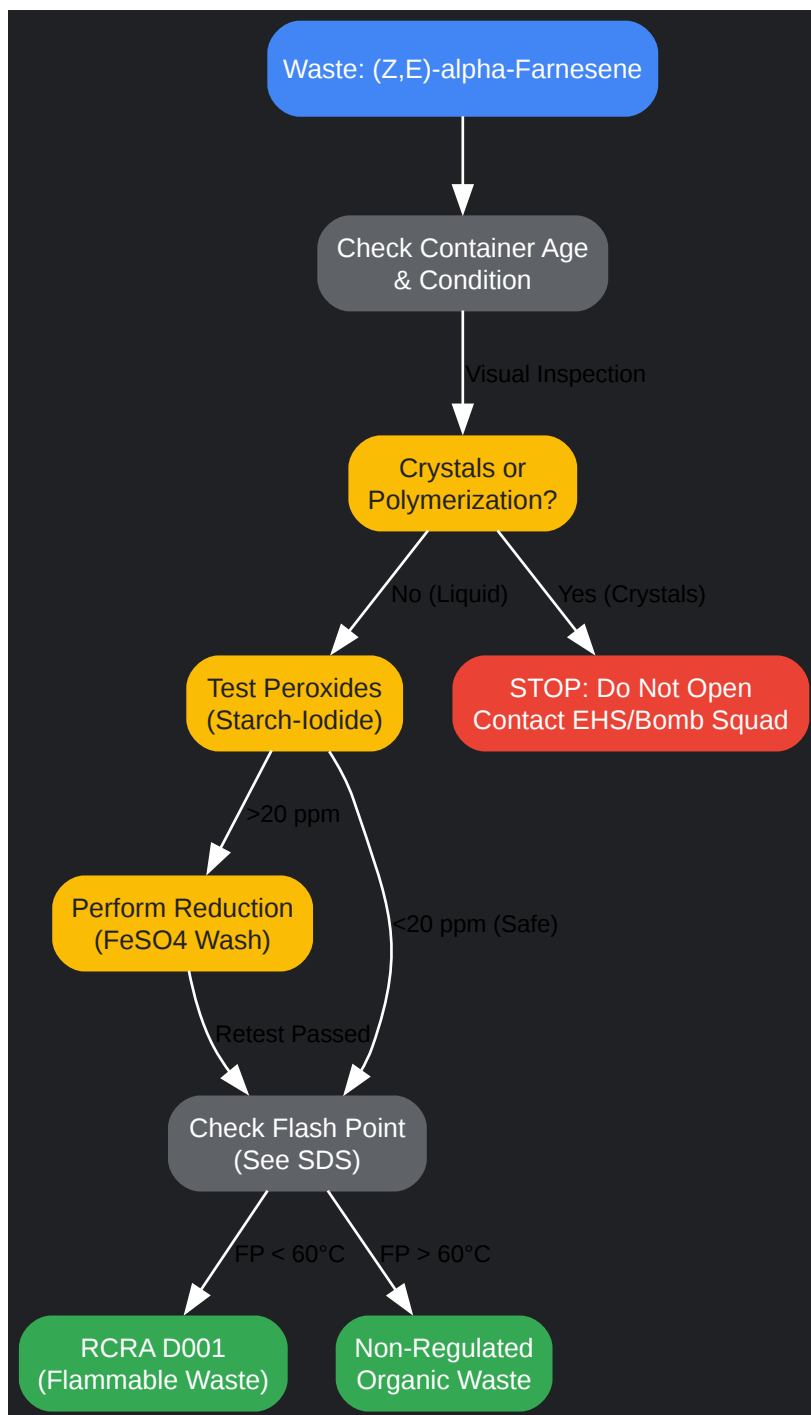
- 20 - 100 ppm: Must be treated/reduced before disposal.
- > 100 ppm: High risk. Contact EHS for stabilization assistance.[2][3][4]

### 3. Peroxide Reduction Protocol (If 20-100 ppm)

- Reagent: Acidified Ferrous Sulfate (FeSO<sub>4</sub>) solution or Sodium Metabisulfite.
- Procedure: Add 20% v/v of the reducing solution to the farnesene. Shake gently for 5 minutes. Retest. Once peroxides are <20 ppm, separate the organic layer for disposal.[2]

## Part 3: Disposal Workflow & Logic

This decision tree guides you through the regulatory and safety logic for disposing of **(Z,E)-alpha-Farnesene**.



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Caption: Logical workflow for assessing peroxide risks and determining regulatory waste classification.

## Part 4: Step-by-Step Disposal Protocol

## Step 1: Segregation[4][5]

- Compatibility: Segregate from strong oxidizers (nitric acid, perchlorates) and acidic clays. Farnesene reacts violently with oxidizers.[2]
- Stream: Place in Non-Halogenated Organic Solvent waste.
  - Note: Even if your facility does not classify it as RCRA D001, it is best practice to burn it via fuel blending rather than landfilling due to aquatic toxicity.

## Step 2: Packaging

- Container: Use High-Density Polyethylene (HDPE) or Amber Glass.
  - Why Amber? Light accelerates the autoxidation of terpenes.
- Headspace: Leave 10% headspace for expansion, but minimize air volume to slow oxidation if the waste will sit for weeks.

## Step 3: Labeling

Label the container clearly with the following:

“

## Step 4: Spill Management (Emergency)

If a spill occurs (>100 mL):

- Evacuate the immediate area (vapors can be irritating).[2]
- Eliminate Ignition Sources (if flash point is low).
- Absorb: Use vermiculite, sand, or non-combustible clay. Do not use paper towels (surface area + terpene = rapid oxidation/fire risk).
- Clean: Wash surface with soap and water; do not use bleach (oxidizer).

## Part 5: References & Authority

- National Center for Biotechnology Information (NCBI). (2024). PubChem Compound Summary for CID 5281516, alpha-Farnesene. Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency (EPA). (2024). Resource Conservation and Recovery Act (RCRA) Regulations: 40 CFR Part 261 - Identification and Listing of Hazardous Waste. Retrieved from [[Link](#)][2]
- Clark, D.E. (2001). Peroxides and Peroxide-Forming Compounds. Chemical Health and Safety, 8(5), 12-22.[2] (Standard reference for terpene autoxidation risks).
- Occupational Safety and Health Administration (OSHA). (2024). Hazard Communication Standard: Safety Data Sheets. Retrieved from [[Link](#)][2]

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## Sources

- [1. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk \[essr.umd.edu\]](#)
- [2. Waste Code \[rcrainfo.epa.gov\]](#)
- [3. ccc.chem.pitt.edu \[ccc.chem.pitt.edu\]](#)
- [4. Peroxide Forming Chemicals | Environmental Health & Safety \(EHS\) \[ehs.utexas.edu\]](#)
- [5. pdf.benchchem.com \[pdf.benchchem.com\]](#)
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